

CAS number for 2-(4-Nitro-phenoxyethyl)-dioxolane

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Compound of Interest

Compound Name: 2-(4-Nitro-phenoxyethyl)-
[1,3]dioxolane

CAS No.: 179246-35-6

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An In-depth Technical Guide to 2-(4-Nitrophenyl)-1,3-dioxolane CAS Number: 2403-53-4

A Note on Chemical Nomenclature: This technical guide focuses on the well-documented compound 2-(4-Nitrophenyl)-1,3-dioxolane (CAS No. 2403-53-4). While the topic requested was "2-(4-Nitro-phenoxyethyl)-dioxolane," comprehensive scientific data overwhelmingly pertains to the former, where the nitrophenyl group is directly attached to the dioxolane ring. It is presented here as the likely compound of interest for researchers in the field.

Introduction

2-(4-Nitrophenyl)-1,3-dioxolane is a heterocyclic organic compound that serves as a cornerstone intermediate in multi-step organic synthesis.^[1] Its structure is characterized by a stable 1,3-dioxolane ring, which functions as a protecting group for an aldehyde, attached to a 4-nitrophenyl moiety.^[1] This unique combination of a masked carbonyl and an electron-withdrawing nitro group makes it an invaluable building block, particularly in medicinal chemistry and materials science.^{[2][3]}

The primary utility of this compound lies in the principles of protecting group chemistry. The dioxolane (or cyclic acetal) group is robust under neutral and basic conditions, allowing for chemical transformations to be performed on the nitro group without affecting the aldehyde.[1] Subsequently, the aldehyde can be deprotected under mild acidic conditions, revealing its reactivity for further synthesis.[1] The nitro group itself is a versatile functional handle, most commonly reduced to a primary amine (aniline), which is a critical precursor for a vast range of pharmaceuticals, dyes, and polymers.[4][5]

This guide provides a comprehensive overview of its synthesis, physicochemical properties, key chemical transformations, and applications, offering a practical resource for scientists and drug development professionals.

Physicochemical and Spectroscopic Characterization

Accurate characterization is fundamental to confirming the identity and purity of 2-(4-Nitrophenyl)-1,3-dioxolane. It typically appears as an off-white to yellow crystalline solid.[1][6]

General and Physicochemical Properties

The key properties of the compound are summarized below, compiled from various chemical data sources.

Property	Value	Source(s)
CAS Number	2403-53-4	[2][6][7][8]
Molecular Formula	C ₉ H ₉ NO ₄	[2][6][7][8]
Molecular Weight	195.17 g/mol	[1][6][7][8]
Appearance	Off-white to yellow solid/powder	[1][6][8]
Melting Point	90-94 °C	[3][9]
IUPAC Name	2-(4-nitrophenyl)-1,3-dioxolane	[1][7]
Synonyms	p-Nitrobenzaldehyde ethylene acetal, 4-Nitrobenzaldehyde Ethylene Glycol Acetal	[1][9]
Storage	Room temperature, sealed in a dry, dark place, under inert gas	[3][8][9]

Spectroscopic Data

Spectroscopic analysis is essential for structural elucidation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra provide a detailed map of the molecule's carbon-hydrogen framework. The acetal proton at the C-2 position of the dioxolane ring gives a particularly distinctive singlet.[3]

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Assignment	Source(s)
^1H NMR	5.78	Singlet	Acetal CH	[3]
^1H NMR	3.98-4.15	Multiplet	Dioxolane - CH ₂ CH ₂ -	[3]
^1H NMR	~7.60	Doublet	Aromatic CH (ortho to dioxolane)	[6]
^1H NMR	~8.20	Doublet	Aromatic CH (ortho to -NO ₂)	[6]

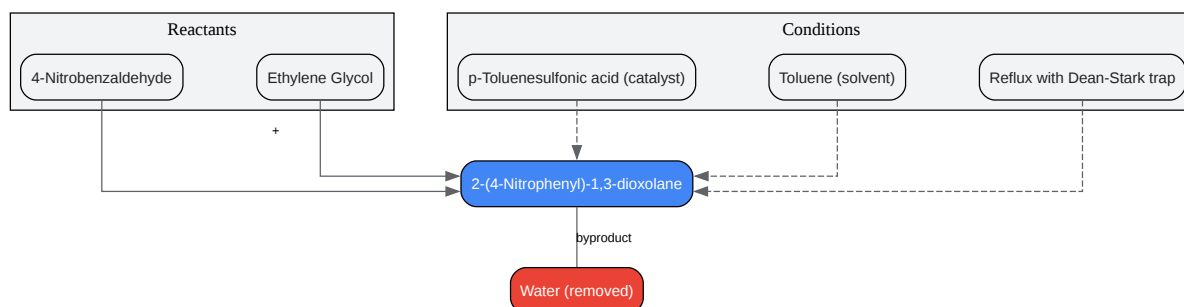
- Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong absorption bands indicative of its key functional groups. While precise peak values can vary, one would expect to observe strong absorptions corresponding to the C-O stretching of the acetal and the symmetric and asymmetric stretching of the N-O bonds in the nitro group.[6]
- Mass Spectrometry (MS): Mass spectrometric analysis will show a molecular ion peak corresponding to the molecular weight of the compound (195.17 m/z), confirming its overall composition.[6]

Synthesis and Key Chemical Transformations

The value of 2-(4-Nitrophenyl)-1,3-dioxolane is realized through its synthesis and subsequent reactions. The following protocols are foundational for its use in a research setting.

Synthesis of 2-(4-Nitrophenyl)-1,3-dioxolane

This compound is most commonly synthesized via the acid-catalyzed acetalization of 4-nitrobenzaldehyde with ethylene glycol.[3] The use of a Dean-Stark apparatus is critical for the success of this equilibrium reaction, as it allows for the continuous removal of water, driving the reaction to completion.



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Caption: Synthesis of 2-(4-Nitrophenyl)-1,3-dioxolane.

Experimental Protocol: Synthesis

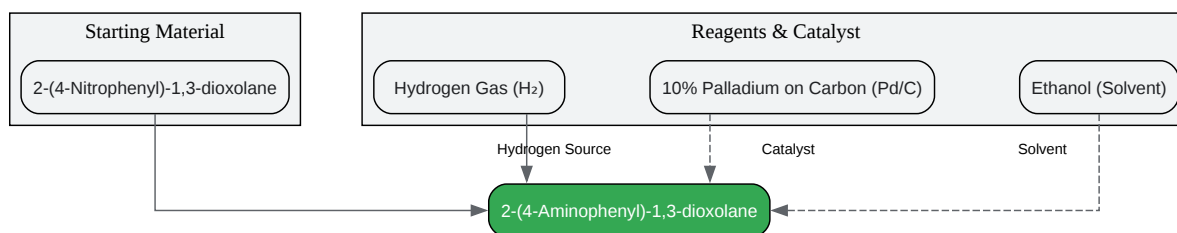
- Apparatus Setup: Equip a dry 250 mL round-bottom flask with a magnetic stir bar, a Dean-Stark apparatus, and a reflux condenser.[6]
- Reagent Charging: To the flask, add 4-nitrobenzaldehyde (10.0 g, 66.2 mmol), ethylene glycol (5.5 mL, 99.3 mmol), a catalytic amount of p-toluenesulfonic acid monohydrate (approx. 0.3 g), and toluene (100 mL).
- Reaction: Heat the mixture to reflux. Water will begin to collect in the Dean-Stark trap. Continue refluxing until no more water is collected (typically 3-5 hours).
- Work-up: Allow the reaction mixture to cool to room temperature. Wash the organic layer sequentially with a saturated sodium bicarbonate solution (2 x 50 mL) and brine (1 x 50 mL). Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- Purification: Filter off the drying agent and remove the toluene under reduced pressure. The resulting crude solid can be purified by recrystallization from a suitable solvent like

cyclohexane or ethanol to yield the final product.[6]

- Expected Yield: 60-70%.[6]

Key Transformation: Reduction to 2-(4-Aminophenyl)-1,3-dioxolane

The most significant application of this compound is its use as a precursor to its aniline derivative. The nitro group can be selectively reduced to an amine via catalytic hydrogenation, typically using palladium on carbon (Pd/C).[4] This method is highly efficient and chemoselective, leaving the acid-sensitive dioxolane ring intact.[4] This transformation is pivotal for incorporating the "4-(1,3-dioxolan-2-yl)aniline" scaffold into larger molecules, a common strategy in the synthesis of biologically active compounds.[5]



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Caption: Catalytic hydrogenation workflow.

Experimental Protocol: Reduction

- **Reaction Setup:** In a round-bottom flask suitable for hydrogenation, dissolve 2-(4-nitrophenyl)-1,3-dioxolane (1.0 g, 5.12 mmol) in anhydrous ethanol (20 mL).[4]
- **Catalyst Addition:** Carefully add 10% Pd/C catalyst (e.g., 5 mol%, ~0.27 g) to the solution under an inert atmosphere (e.g., nitrogen or argon).[4]

- Hydrogenation: Secure a hydrogen-filled balloon to the flask or use a Parr hydrogenation apparatus. Evacuate the flask and backfill with hydrogen gas, repeating this cycle three times.[4]
- Reaction Monitoring: Stir the mixture vigorously at room temperature under a positive pressure of hydrogen. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- Filtration: Once the reaction is complete, carefully filter the mixture through a pad of Celite® to remove the Pd/C catalyst. Caution: Pd/C can be pyrophoric; do not allow the filter cake to dry completely in the air. Wash the filter cake with additional ethanol.
- Isolation: Combine the filtrates and remove the solvent under reduced pressure to yield the crude product, 2-(4-aminophenyl)-1,3-dioxolane.[4]
- Purification: If necessary, the product can be purified by recrystallization or flash column chromatography.[4]

Applications in Research and Drug Development

The strategic importance of 2-(4-Nitrophenyl)-1,3-dioxolane stems from its dual functionality.

- Protected Aldehyde Building Block: In complex syntheses, protecting a reactive aldehyde as a dioxolane is a common and effective strategy. This allows chemists to perform reactions that would otherwise be incompatible with a free aldehyde, such as Grignard reactions, organolithium additions, or reductions on other parts of the molecule.[1]
- Precursor to Bioactive Scaffolds: The reduction of the nitro group to an aniline is a gateway to a vast chemical space. Aromatic amines are fundamental building blocks for many classes of pharmaceuticals.[4] The resulting 2-(4-aminophenyl)-1,3-dioxolane can be used to synthesize fungicides, antimycotic agents, and plant growth regulators.[5] The 1,3-dioxolane ring itself is a feature in many biologically active compounds, where it can modulate physicochemical properties like solubility and metabolic stability, potentially improving a drug candidate's pharmacokinetic profile.[10]
- Intermediate for Functional Materials: The aniline derivative can be further functionalized, for example, through diazotization reactions, to create dyes, polymers, and other advanced

materials.

Safety and Handling

As with any chemical reagent, proper safety precautions are essential.

- Hazards: 2-(4-Nitrophenyl)-1,3-dioxolane may cause skin and serious eye irritation.[1][9] The nitro group classifies it as a nitroaromatic compound, a class of chemicals that should be handled with care due to potential toxicity.[2]
- Precautions: Always handle this compound in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[9] Wash hands thoroughly after handling.[9]
- Storage: Store in a tightly sealed container in a dry, cool, and dark place to ensure stability.[8][9] It is recommended to store under an inert gas as it can be air-sensitive.[3][9]

Conclusion

2-(4-Nitrophenyl)-1,3-dioxolane is a versatile and highly valuable synthetic intermediate. Its utility is rooted in the strategic combination of a stable aldehyde protecting group and a readily transformable nitro functionality. By providing access to complex aniline derivatives while masking a reactive aldehyde, it streamlines synthetic routes towards novel pharmaceuticals and functional materials. The robust and well-documented protocols for its synthesis and primary chemical transformation make it an accessible and reliable tool for researchers and drug development professionals aiming to innovate in the chemical and life sciences.

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